

Essential Safety and Operational Guide for Handling 4-Methylnonane

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Compound of Interest

Compound Name: 4-Methylnonane

Cat. No.: B107374

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling volatile and flammable compounds like **4-Methylnonane**. This guide provides immediate, essential safety and logistical information, including detailed operational and disposal plans, to foster a secure and efficient research environment.

Chemical Identifier:

- Name: **4-Methylnonane**
- CAS Number: 17301-94-9
- Molecular Formula: C₁₀H₂₂
- Molecular Weight: 142.28 g/mol [\[1\]](#)

Hazard Identification and Personal Protective Equipment (PPE)

4-Methylnonane is a flammable liquid and vapor that may be fatal if swallowed and enters the airways.[\[2\]](#) It can also cause skin and eye irritation.[\[3\]](#)[\[4\]](#) Adherence to proper PPE protocols is mandatory to minimize exposure risks.

Summary of Required Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact and absorption.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be required for splash hazards.	To protect eyes from splashes and vapors.
Skin and Body Protection	Long-sleeved laboratory coat. Chemical-resistant apron and coveralls may be necessary for larger quantities or splash risks.	To protect skin from accidental contact.
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is required.	To prevent inhalation of harmful vapors.

Operational Plan for Safe Handling

A systematic approach to handling **4-Methylnonane** is crucial for laboratory safety. The following step-by-step procedure outlines the safe handling of this chemical from acquisition to disposal.

1. Pre-Handling Preparations:

- Ensure the chemical fume hood is operational and certified.
- Verify that an eyewash station and safety shower are readily accessible.[\[5\]](#)
- Assemble all necessary PPE as specified in the table above.
- Prepare all required equipment and reagents before introducing **4-Methylnonane** to the work area.

- Ensure a spill kit appropriate for flammable liquids is available.

2. Handling Procedures:

- Conduct all work with **4-Methylnonane** inside a certified chemical fume hood.
- Ground and bond containers when transferring the liquid to prevent static discharge.[\[2\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[2\]](#)[\[5\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the work area.

3. Emergency Procedures:

- Skin Contact: Immediately remove all contaminated clothing.[\[2\]](#) Rinse the affected skin with plenty of water.[\[2\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[5\]](#) Seek medical attention.[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Immediately call a poison center or doctor.
- Spill: Remove all sources of ignition.[\[2\]](#) Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.

Disposal Plan

Proper disposal of **4-Methylnonane** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect all **4-Methylnonane** waste, including contaminated materials like gloves and absorbent pads, in a designated, properly labeled, and sealed container.

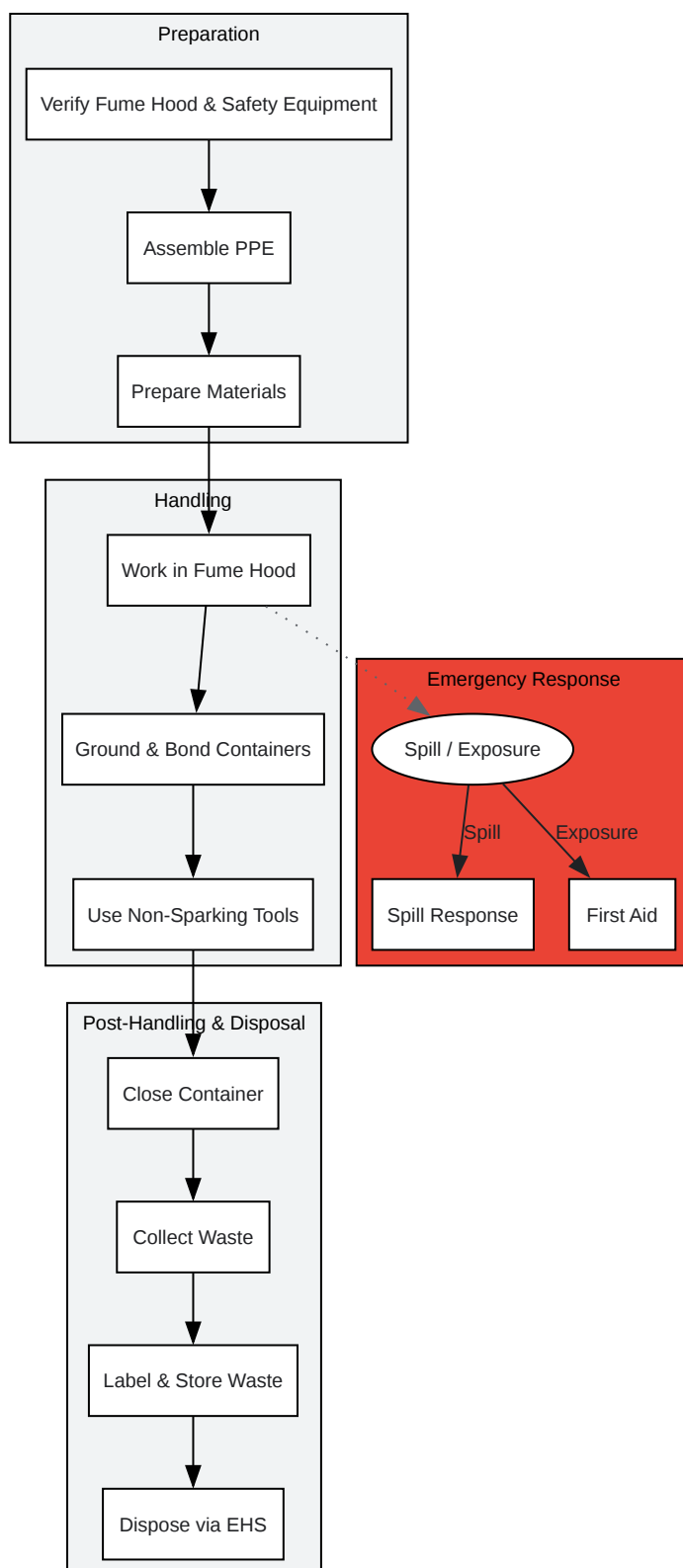
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the chemical name "**4-Methylnonane**."
- Storage: Store the waste container in a designated hazardous waste accumulation area, away from heat and ignition sources.
- Disposal: Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.[\[2\]](#)

Quantitative Data Summary

Property	Value
Appearance	Clear, colorless liquid [3] [4]
Purity	>96.0% (GC)
UN Number	3295 [6]
Hazard Class	3 (Flammable Liquid) [6]
Packing Group	III [6]

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **4-Methylnonane** in a laboratory setting.



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Caption: Workflow for the safe handling of **4-Methylnonane**.

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